

Application Notes and Protocols for Ala-Lys in Drug Delivery Systems

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Compound of Interest

Compound Name: *Ala-Lys*
CAS No.: 6366-77-4
Cat. No.: B15797571

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Introduction

The dipeptide Alanine-Lysine (**Ala-Lys**) is a versatile component in the design of advanced drug delivery systems. Its inherent biocompatibility and susceptibility to enzymatic cleavage make it an attractive candidate for constructing linkers in targeted therapies, particularly in the context of oncology. This document provides a comprehensive overview of the applications of **Ala-Lys**, including detailed protocols for its use and a summary of relevant quantitative data to guide researchers in the development of novel drug carriers.

The primary application of the **Ala-Lys** motif is as a cleavable linker in drug conjugates. This dipeptide sequence is recognized and cleaved by lysosomal proteases, such as Cathepsin B, which are often overexpressed in the tumor microenvironment. This targeted cleavage facilitates the release of a conjugated cytotoxic payload specifically at the site of action, thereby enhancing therapeutic efficacy while minimizing systemic toxicity.

Applications of Ala-Lys in Drug Delivery

The **Ala-Lys** dipeptide can be integrated into various drug delivery platforms:

- **Antibody-Drug Conjugates (ADCs):** **Ala-Lys** can serve as a component of the linker that connects a monoclonal antibody to a potent cytotoxic drug. Upon internalization of the ADC into a cancer cell, lysosomal proteases cleave the **Ala-Lys** sequence, releasing the drug. While Val-Cit and Phe-Lys are more commonly cited as Cathepsin B substrates, studies on substrate specificity indicate that Cathepsin B exhibits a preference for basic residues like Lysine at the P1 position and hydrophobic residues like Alanine at the P2 position, suggesting **Ala-Lys** is a viable substrate.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Nanoparticle-Based Systems:** **Ala-Lys** can be used to functionalize the surface of nanoparticles (e.g., liposomes, polymeric nanoparticles, metallic nanoparticles). In this context, it can act as:
 - **A Cleavable Linker:** Similar to its role in ADCs, an **Ala-Lys** linker can tether a drug to the nanoparticle surface, allowing for controlled release within the lysosomal compartment of target cells.
 - **A Targeting Ligand/Cell-Penetrating Peptide (CPP):** The cationic nature of the lysine residue can facilitate interaction with negatively charged cell membranes, promoting cellular uptake. Lysine-rich peptides have been investigated as CPPs for their ability to enhance the intracellular delivery of various cargos.[\[4\]](#)
- **Polymer-Drug Conjugates:** **Ala-Lys** can be incorporated into polymeric backbones or as pendant groups to create polymer-drug conjugates. These systems can be designed to release the drug in response to the enzymatic conditions found in tumors.
- **Hydrogels:** **Ala-Lys** functionalized hydrogels can be designed for sustained and targeted drug release. The enzymatic cleavage of the dipeptide within the hydrogel matrix can trigger the release of the encapsulated therapeutic agent.[\[5\]](#)[\[6\]](#)

Quantitative Data

The following tables summarize key quantitative data related to the performance of dipeptide linkers in drug delivery systems. While specific data for **Ala-Lys** is limited in publicly available literature, the data for structurally similar dipeptides provide a valuable reference for expected performance.

Table 1: In Vitro Cytotoxicity of a Dipeptide-Linked Drug Conjugate

Cell Line	Conjugate IC50 (μM)	Free Drug IC50 (μM)	Reference
KS (CD13+)	0.03 ± 0.005	> 10	[7]
HT-29 (CD13-)	0.12 ± 0.01	> 10	[7]

Note: Data is for a c[KNGRE]-GG-GFLG-Dau conjugate, where the GFLG is the cleavable linker. This illustrates the enhanced potency of a targeted and cleavable conjugate compared to the free drug.

Table 2: Stability of Dipeptide Linkers in Plasma

Dipeptide Linker	Stability in Human Plasma	Key Findings	Reference
Phe-Lys	High stability	Exhibited excellent stability in human plasma.	[1]
Val-Cit	High stability	Stable in human serum with only 1-2% drug release over 21 days.	[2]
Lys-Val-Cit	More labile than Val-Cit	The addition of a basic amino acid at the P3 position increased lability in mouse plasma.	[2][3][8]

Table 3: In Vivo Tumor Growth Inhibition by a Peptide-Drug Conjugate

Treatment Group	Tumor Volume (mm ³) at Day 18	% Tumor Growth Inhibition	Reference
Control (Saline)	1250 ± 150	-	[9]
Conjugate + Substrate	250 ± 50	80%	[9]
Conjugate alone	1100 ± 120	12%	[9]
Substrate alone	1200 ± 140	4%	[9]

Note: This data is for an antibody-enzyme conjugate with subsequent administration of a substrate to generate a cytotoxic agent in situ, demonstrating the principle of targeted therapy leading to significant tumor growth inhibition.

Experimental Protocols

This section provides detailed protocols for the synthesis, conjugation, and characterization of **Ala-Lys**-containing drug delivery systems.

Protocol 1: Solid-Phase Synthesis of Fmoc-Ala-Lys(Boc)-OH Dipeptide

This protocol describes the synthesis of the protected dipeptide building block for subsequent linker assembly using standard solid-phase peptide synthesis (SPPS) techniques.

Materials:

- Fmoc-Lys(Boc)-OH
- 2-Chlorotrityl chloride resin
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Piperidine

- Fmoc-Ala-OH
- (Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate) (HATU)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Water

Procedure:

- Resin Loading:
 - Swell 2-chlorotriyl chloride resin in DCM for 30 minutes.
 - Dissolve Fmoc-Lys(Boc)-OH (1.5 eq) and DIPEA (3 eq) in DCM.
 - Add the amino acid solution to the resin and incubate for 2 hours with gentle agitation.
 - Cap any unreacted sites by adding methanol and incubating for 30 minutes.
 - Wash the resin with DCM (3x), DMF (3x), and DCM (3x).
- Fmoc Deprotection:
 - Treat the resin with 20% piperidine in DMF for 20 minutes to remove the Fmoc protecting group from the lysine.
 - Wash the resin with DMF (5x) and DCM (3x).
- Coupling of Alanine:
 - Dissolve Fmoc-Ala-OH (2 eq), HATU (1.95 eq), and DIPEA (4 eq) in DMF.
 - Add the coupling solution to the resin and incubate for 2 hours.
 - Monitor the coupling reaction using a Kaiser test.

- Wash the resin with DMF (5x) and DCM (3x).
- Cleavage from Resin:
 - Prepare a cleavage cocktail of TFA/TIS/Water (95:2.5:2.5).
 - Treat the resin with the cleavage cocktail for 2 hours.
 - Filter the resin and collect the filtrate.
 - Precipitate the dipeptide in cold diethyl ether.
 - Centrifuge to collect the crude peptide and wash with cold ether.
 - Dry the purified Fmoc-**Ala-Lys**(Boc)-OH dipeptide under vacuum.
- Purification and Characterization:
 - Purify the crude dipeptide using reverse-phase HPLC.
 - Confirm the identity and purity of the product by mass spectrometry and NMR.

Protocol 2: Conjugation of **Ala-Lys**-PABC-Drug to an Antibody

This protocol outlines a general procedure for conjugating a pre-synthesized **Ala-Lys**-PABC-Drug linker to a monoclonal antibody via reduced interchain disulfides.

Materials:

- Monoclonal antibody (mAb) in phosphate-buffered saline (PBS)
- Tris(2-carboxyethyl)phosphine (TCEP)
- **Ala-Lys**-PABC-Drug with a maleimide group
- N-acetylcysteine
- Size-exclusion chromatography (SEC) column

- UV-Vis spectrophotometer
- Hydrophobic interaction chromatography (HIC) column

Procedure:

- Antibody Reduction:
 - Prepare a solution of the mAb in PBS.
 - Add a 5-10 fold molar excess of TCEP to the antibody solution.
 - Incubate at 37°C for 1-2 hours to reduce the interchain disulfide bonds.
 - Remove excess TCEP using a desalting column.
- Drug-Linker Conjugation:
 - Immediately add the maleimide-functionalized **Ala-Lys**-PABC-Drug (5-10 fold molar excess over the antibody) to the reduced antibody solution.
 - Incubate the reaction at room temperature for 1-2 hours with gentle mixing.
- Quenching:
 - Add an excess of N-acetylcysteine to quench any unreacted maleimide groups on the drug-linker.
- Purification of the ADC:
 - Purify the ADC from unconjugated drug-linker and other small molecules using a size-exclusion chromatography (SEC) column.
 - Monitor the elution profile at 280 nm (for the antibody) and at the characteristic wavelength of the drug.
 - Collect the fractions corresponding to the purified ADC.
- Characterization of the ADC:

- Drug-to-Antibody Ratio (DAR): Determine the average number of drug molecules conjugated to each antibody using UV-Vis spectroscopy by measuring the absorbance at 280 nm and the drug's absorbance maximum. Alternatively, use hydrophobic interaction chromatography (HIC) for a more detailed analysis of the DAR distribution.
- Purity and Aggregation: Assess the purity and the presence of aggregates in the final ADC preparation by SEC.
- In Vitro Cytotoxicity Assay: Evaluate the potency of the ADC by determining its IC₅₀ value against a target cancer cell line and a non-target cell line.

Protocol 3: Characterization of Drug Loading and Release from Ala-Lys Functionalized Nanoparticles

This protocol describes how to quantify drug loading and in vitro drug release from nanoparticles functionalized with an **Ala-Lys** linker.

Materials:

- Drug-loaded **Ala-Lys** functionalized nanoparticles
- Phosphate buffer (pH 7.4)
- Acetate buffer (pH 5.0) containing Cathepsin B
- Dialysis membrane with an appropriate molecular weight cut-off
- HPLC system with a suitable column and detector for the drug
- Lyophilizer

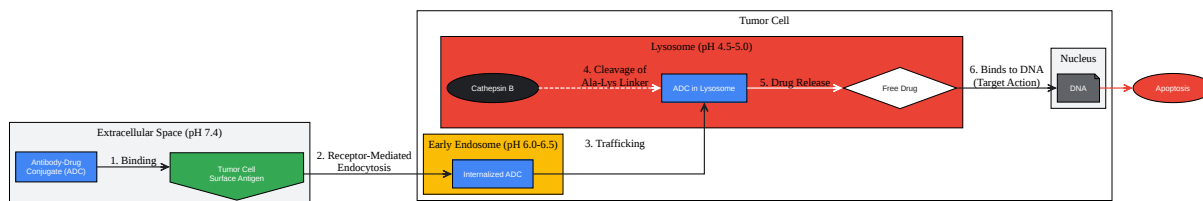
Procedure:

- Drug Loading Content (DLC) and Encapsulation Efficiency (EE):
 - Lyophilize a known amount of the drug-loaded nanoparticle suspension.

- Dissolve the lyophilized nanoparticles in a suitable organic solvent to disrupt the nanoparticles and release the encapsulated drug.
- Quantify the amount of drug using HPLC by comparing to a standard curve of the free drug.
- Calculate DLC and EE using the following formulas:
 - $\text{DLC (\%)} = (\text{Weight of drug in nanoparticles} / \text{Weight of nanoparticles}) \times 100$
 - $\text{EE (\%)} = (\text{Weight of drug in nanoparticles} / \text{Initial weight of drug used}) \times 100$
- In Vitro Drug Release Study:
 - Disperse a known amount of the drug-loaded nanoparticles in two separate release media:
 - Control: Phosphate buffer (pH 7.4)
 - Enzymatic: Acetate buffer (pH 5.0) containing a known concentration of Cathepsin B.
 - Place the nanoparticle suspensions in dialysis bags and immerse them in a larger volume of the corresponding release medium.
 - Maintain the setup at 37°C with continuous stirring.
 - At predetermined time intervals, withdraw aliquots from the release medium outside the dialysis bag and replace with an equal volume of fresh medium.
 - Quantify the concentration of the released drug in the aliquots using HPLC.
 - Plot the cumulative percentage of drug released versus time for both conditions to determine the release kinetics and the effect of enzymatic cleavage.

Visualizations

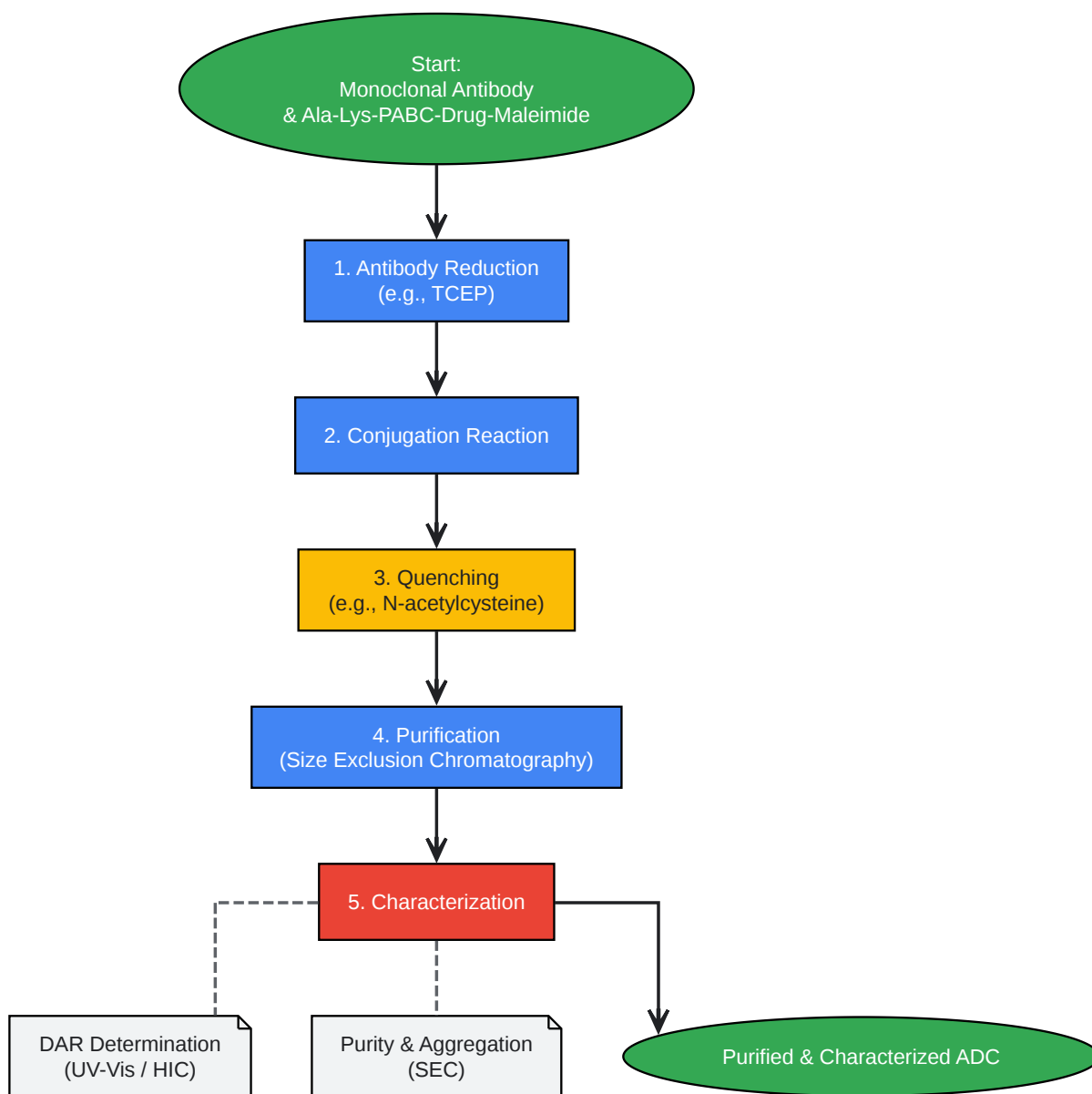
Signaling Pathway for ADC Internalization and Drug Release



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Caption: Intracellular trafficking and mechanism of action of an **Ala-Lys** linked ADC.

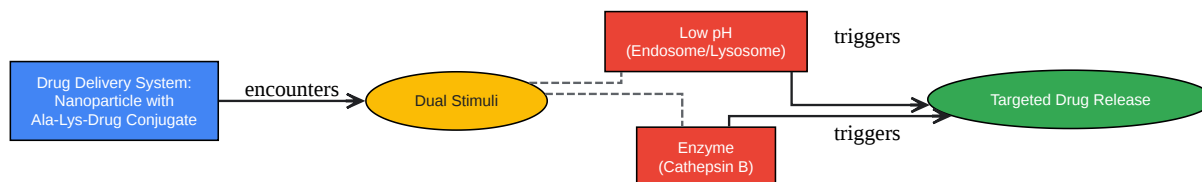
Experimental Workflow for ADC Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of an ADC with an **Ala-Lys** linker.

Logical Relationship of a pH and Enzyme-Responsive Nanoparticle



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Caption: Logical flow of stimuli-responsive drug release from an **Ala-Lys** functionalized nanoparticle.

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